

# physical and chemical properties of (S)-4-Isopropylthiazolidine-2-thione

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: (S)-4-Isopropylthiazolidine-2-thione

Cat. No.: B1631226

[Get Quote](#)

An In-depth Technical Guide to the Properties and Applications of **(S)-4-Isopropylthiazolidine-2-thione**

## Introduction

**(S)-4-Isopropylthiazolidine-2-thione** is a sulfur-containing heterocyclic compound of significant interest in the fields of organic synthesis and pharmaceutical development. Derived from the natural amino acid (S)-valine, its core value lies in its role as a highly effective and reliable chiral auxiliary.<sup>[1]</sup> Chiral auxiliaries are stereogenic molecules that are temporarily attached to a prochiral substrate to direct a chemical reaction to produce a single stereoisomer. This guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **(S)-4-Isopropylthiazolidine-2-thione**, details its application in asymmetric synthesis, and offers practical experimental protocols for its preparation and use.

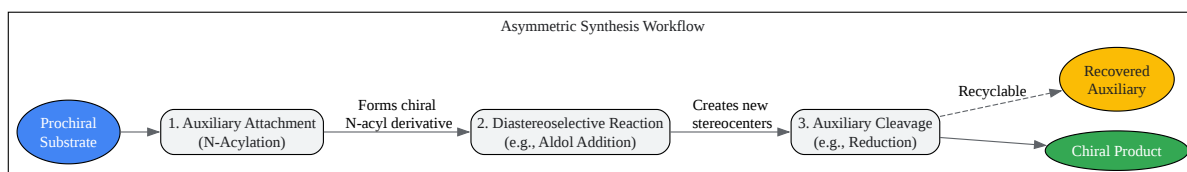
## Physicochemical and Spectroscopic Profile

**(S)-4-Isopropylthiazolidine-2-thione** is typically a white to off-white crystalline solid.<sup>[1]</sup> Its stereocenter, derived from (S)-valinol, is key to its function in asymmetric synthesis.

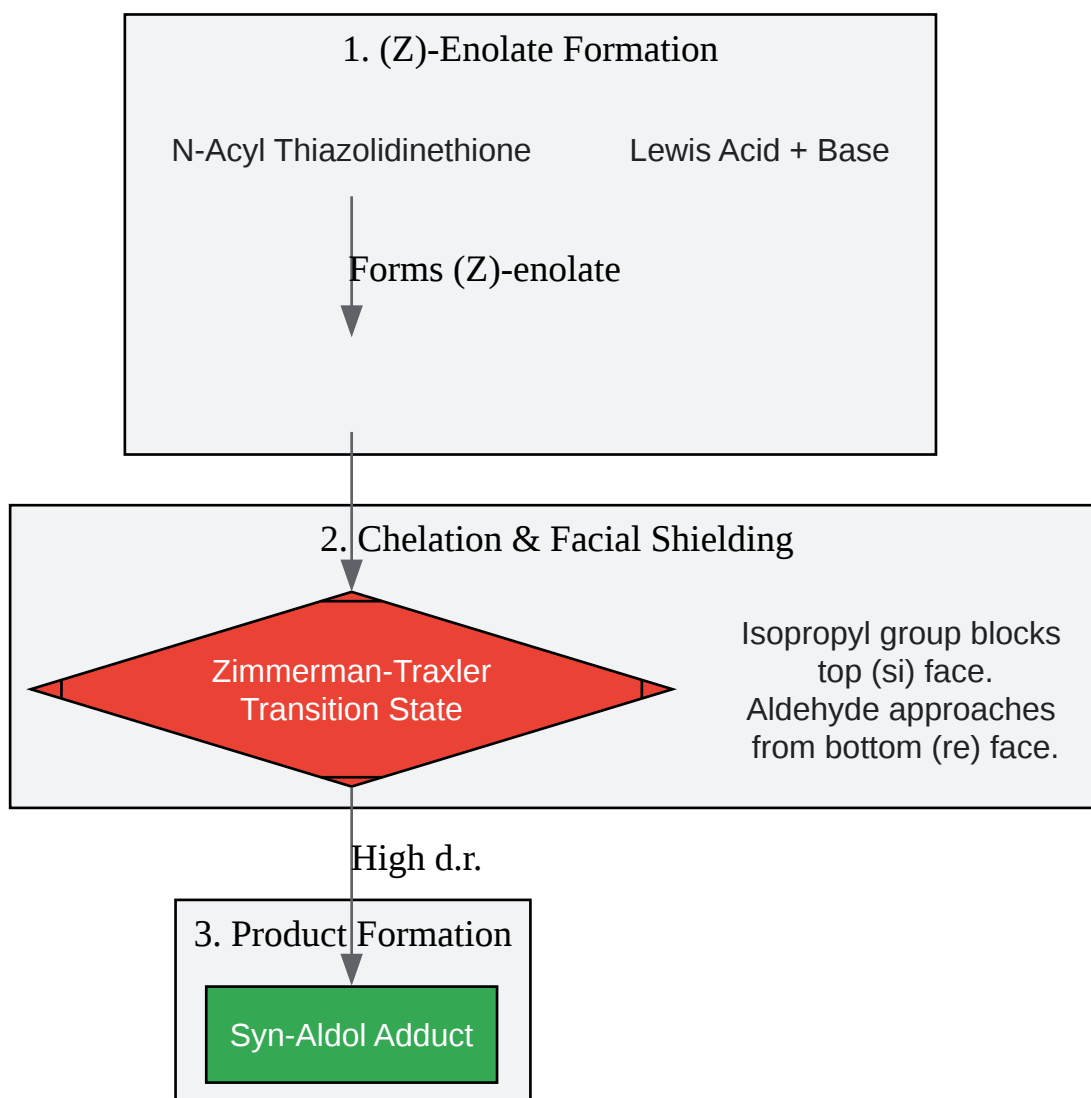
## Molecular Structure

The structure of **(S)-4-Isopropylthiazolidine-2-thione** features a five-membered thiazolidine ring with a thione group at the 2-position and an isopropyl group at the 4-position in the (S) configuration.

configuration.



### Mechanism of Diastereoselective Aldol Addition



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [physical and chemical properties of (S)-4-Isopropylthiazolidine-2-thione]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1631226#physical-and-chemical-properties-of-s-4-isopropylthiazolidine-2-thione]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)